

Health and Safety Profile of 3-(2-Ethylhexyl)thiophene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2-Ethylhexyl)thiophene

Cat. No.: B058148

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a professional audience and is not a substitute for a formal Safety Data Sheet (SDS). All laboratory and industrial handling of **3-(2-Ethylhexyl)thiophene** should be conducted in accordance with a comprehensive and substance-specific risk assessment, and by following all applicable safety regulations.

Introduction

3-(2-Ethylhexyl)thiophene is a substituted thiophene monomer increasingly utilized in the synthesis of conjugated polymers for applications in organic electronics, such as organic field-effect transistors (OFETs) and organic photovoltaics (OPVs). As its use in research and development expands, a thorough understanding of its health and safety profile is imperative for ensuring the well-being of laboratory and manufacturing personnel. This guide provides an in-depth overview of the available safety data, potential hazards, and handling recommendations for **3-(2-Ethylhexyl)thiophene**. Due to the limited availability of specific toxicological studies on this compound, this guide also extrapolates potential hazards based on the known toxicology of structurally related thiophene derivatives and compounds containing the 2-ethylhexyl moiety.

Physicochemical and Hazard Information

The following tables summarize the known physical, chemical, and hazard properties of **3-(2-Ethylhexyl)thiophene**, primarily sourced from Safety Data Sheets (SDS) provided by chemical suppliers.

Table 1: Physicochemical Properties of **3-(2-Ethylhexyl)thiophene**

Property	Value	Source
CAS Number	121134-38-1	[1]
Molecular Formula	C ₁₂ H ₂₀ S	[1]
Molecular Weight	196.35 g/mol	[1]
Appearance	Colorless to almost colorless liquid	[2]
Boiling Point	150-152 °C at 7.5 Torr	
Density	0.915 g/mL at 25 °C	
Flash Point	>110 °C	
Solubility	Soluble in organic solvents	[3]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Skin Sensitization	1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	3	H335: May cause respiratory irritation
Specific Target Organ Toxicity - Repeated Exposure	2	H373: May cause damage to organs through prolonged or repeated exposure

Note: This classification is based on available SDS and may vary between suppliers.

Toxicological Profile

Direct and comprehensive toxicological data for **3-(2-Ethylhexyl)thiophene** is not readily available in the public domain. The following sections provide an assessment based on the toxicology of the thiophene functional group and related 3-alkylthiophenes.

Acute Toxicity

While specific LD50 and LC50 values for **3-(2-Ethylhexyl)thiophene** are not published, the GHS classification of "Harmful if swallowed" suggests a moderate level of acute oral toxicity. For a related compound, 3-hexylthiophene, an oral LD50 of 500.1 mg/kg and a dermal LD50 of 1,100 mg/kg in rats has been reported[4]. Inhalation of vapors may cause respiratory tract irritation[5].

Skin and Eye Irritation

The compound is classified as a skin irritant and can cause serious eye damage[5]. Prolonged or repeated skin contact may lead to dermatitis.

Sensitization

There is a potential for skin sensitization, meaning that repeated exposure could lead to an allergic skin reaction[5].

Genotoxicity and Carcinogenicity

No specific genotoxicity or carcinogenicity studies for **3-(2-Ethylhexyl)thiophene** were identified. However, the genotoxicity of various thiophene derivatives has been investigated. Some thiophene derivatives have shown mutagenic potential in the Ames test, particularly after metabolic activation[6][7]. The thiophene ring is considered a "structural alert" for the formation of reactive metabolites[8].

Reproductive and Developmental Toxicity

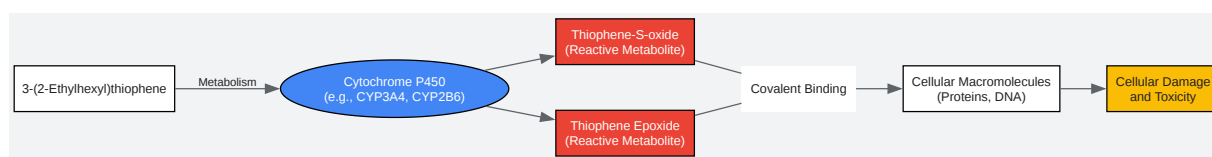
There is no available data on the reproductive or developmental toxicity of **3-(2-Ethylhexyl)thiophene**. The parent compound, thiophene, has been shown to cause abnormal lactation and cessation of nursing in female rats at a LOAEL of 25 mg/kg bw/day[9].

Metabolism and Potential Biological Signaling Pathways

The toxicity of many thiophene-containing compounds is linked to their metabolism by cytochrome P450 (CYP450) enzymes in the liver[3][10].

Metabolic Activation of the Thiophene Ring

The primary mechanism of thiophene-induced toxicity involves its bioactivation into reactive electrophilic metabolites, namely thiophene-S-oxides and thiophene epoxides. These reactive intermediates can covalently bind to cellular macromolecules such as proteins and nucleic acids, leading to cellular damage and toxicity. The cytochrome P450 isozymes CYP3A4 and CYP2B6 have been implicated in the metabolism of thiophene-containing compounds[11].



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Metabolic activation of the thiophene ring.

Potential Interaction with Neurological Pathways

Several thiophene derivatives have been shown to interact with the central nervous system. Some have been investigated as inhibitors of norepinephrine and serotonin reuptake, while others have demonstrated effects on dopaminergic systems^{[12][13][14]}. While there is no direct evidence for **3-(2-Ethylhexyl)thiophene**, the structural similarity to other neurologically active thiophenes suggests that a potential for such interactions cannot be ruled out without further investigation.

Experimental Protocols for Toxicological Assessment

While specific experimental data for **3-(2-Ethylhexyl)thiophene** is lacking, the following are standard OECD (Organisation for Economic Co-operation and Development) test guidelines that would be appropriate for assessing its toxicological profile.

Table 3: Relevant OECD Test Guidelines for Toxicological Assessment

Test	OECD Guideline	Purpose
Acute Oral Toxicity	TG 420, 423, or 425	To determine the median lethal dose (LD50) after a single oral administration.
Acute Dermal Toxicity	TG 402	To determine the LD50 after a single dermal application.
Acute Inhalation Toxicity	TG 403	To determine the median lethal concentration (LC50) after inhalation exposure.
Skin Irritation/Corrosion	TG 404	To assess the potential for skin irritation or corrosion.
Eye Irritation/Corrosion	TG 405	To assess the potential for eye irritation or corrosion.
Skin Sensitization	TG 406, 429, or 442	To determine the potential to induce skin sensitization.
Repeated Dose 28-day Oral Toxicity Study	TG 407	To identify target organs and establish a No-Observed-Adverse-Effect Level (NOAEL) from repeated oral exposure.
Bacterial Reverse Mutation Test (Ames Test)	TG 471	To assess the potential for mutagenicity in bacteria.
In Vitro Mammalian Chromosomal Aberration Test	TG 473	To assess the potential to induce chromosomal damage in mammalian cells.
In Vivo Mammalian Erythrocyte Micronucleus Test	TG 474	To assess for chromosomal damage or damage to the mitotic apparatus in vivo.

A comprehensive safety evaluation of **3-(2-Ethylhexyl)thiophene** would involve a battery of these tests to fully characterize its potential hazards.

Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** Use in a well-ventilated area, preferably in a chemical fume hood. If the potential for inhalation of vapors or aerosols exists, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Handling and Storage

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames^[2].
- Keep the container tightly closed.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Conclusion

3-(2-Ethylhexyl)thiophene is a combustible liquid that is harmful if swallowed and can cause skin and serious eye irritation. There is also a potential for skin sensitization and respiratory irritation. While specific, quantitative toxicological data for this compound is limited, the known toxicology of the thiophene moiety suggests a potential for toxicity following metabolic activation by cytochrome P450 enzymes. Researchers and drug development professionals should handle this compound with appropriate engineering controls and personal protective equipment to minimize exposure. Further toxicological studies are warranted to fully characterize the health and safety profile of **3-(2-Ethylhexyl)thiophene**.

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